

Phenyl Chlorodithioformate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Phenyl chlorodithioformate

Cat. No.: B102121

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Introduction

Phenyl chlorodithioformate, with the CAS number 16911-89-0 and MDL number MFCD00013429, is a reactive chemical intermediate of significant interest to researchers in organic synthesis and drug development.^[1] This guide provides an in-depth overview of its chemical properties, key applications, experimental protocols, and safety information.

Chemical and Physical Properties

Phenyl chlorodithioformate is a liquid at room temperature with a range of physicochemical properties that are critical for its use in synthesis. A summary of these properties is provided in the table below.

Property	Value
CAS Number	16911-89-0[1]
MDL Number	MFCD00013429[1]
Molecular Formula	C ₇ H ₅ ClS ₂ [1]
Molecular Weight	188.70 g/mol [1]
Boiling Point	135 °C at 15 mmHg[1]
Density	1.331 g/mL at 25 °C[1]
Refractive Index	n ₂₀ /D 1.6688[1]
Flash Point	>230 °F (>110 °C)[1]
Storage Temperature	2-8°C[1]

Applications in Organic Synthesis

The primary application of **phenyl chlorodithioformate** is as a reagent in the synthesis of dithiocarbamates. Dithiocarbamates are a class of organosulfur compounds with a wide range of applications, including as fungicides, herbicides, and intermediates in the synthesis of more complex molecules. The reaction of **phenyl chlorodithioformate** with primary or secondary amines yields the corresponding S-phenyl dithiocarbamates.

Experimental Protocols

While specific protocols for the use of **phenyl chlorodithioformate** are not widely published in detail, a general procedure for the synthesis of dithiocarbamates from primary amines can be adapted. The following is a representative protocol based on analogous reactions.

General Procedure for the Synthesis of S-Phenyl Dithiocarbamates:

- **Reaction Setup:** In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve the primary or secondary amine (1.0 equivalent) in a suitable anhydrous solvent (e.g., dichloromethane or tetrahydrofuran).

- **Base Addition:** Cool the solution to 0 °C in an ice bath and add a non-nucleophilic base (1.1 equivalents), such as triethylamine or diisopropylethylamine, to the stirred solution.
- **Addition of **Phenyl Chlorodithioformate**:** Slowly add **phenyl chlorodithioformate** (1.05 equivalents) dropwise to the reaction mixture. Maintain the temperature at 0 °C during the addition.
- **Reaction Monitoring:** Allow the reaction mixture to warm to room temperature and stir for 2-12 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** Upon completion, quench the reaction with water or a dilute aqueous acid solution. Extract the product with a suitable organic solvent.
- **Purification:** Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel.

Safety and Handling

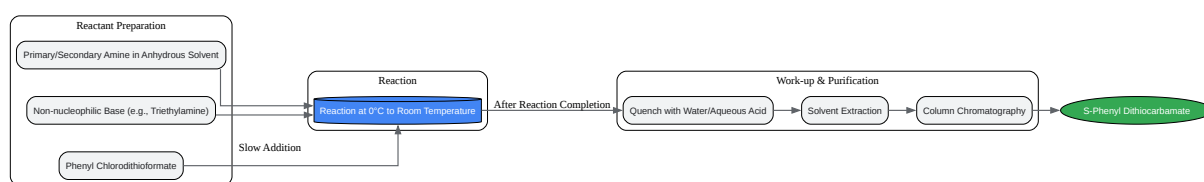
Phenyl chlorodithioformate is a reactive and potentially hazardous chemical. It is classified as a combustible liquid and is harmful if swallowed, causing severe skin burns and eye damage.^[1]

Precautionary Measures:

- Handle in a well-ventilated area, preferably in a chemical fume hood.^{[2][3]}
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.^[1]
- Keep away from heat, sparks, and open flames.^{[2][3]}
- Store in a cool, dry place away from incompatible materials such as strong oxidizing agents, amines, and bases.^[2]
- In case of contact with skin or eyes, flush immediately with copious amounts of water and seek medical attention.^{[2][3]}

Visualizing the Workflow

The following diagram illustrates a typical experimental workflow for the synthesis of an S-phenyl dithiocarbamate using **phenyl chlorodithioformate**.



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Synthesis of S-Phenyl Dithiocarbamate Workflow

This guide provides a foundational understanding of **phenyl chlorodithioformate** for its effective and safe use in a research setting. For specific applications, further literature review and optimization of reaction conditions are recommended.

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- To cite this document: BenchChem. [Phenyl Chlorodithioformate: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b102121#phenyl-chlorodithioformate-cas-number-and-mdl-number]

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